

Abiraterone Acetate-d4: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Abiraterone Acetate-d4

Cat. No.: B8069719

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An In-depth Review of Suppliers, Availability, and Core Applications

This technical guide provides a comprehensive overview of **Abiraterone Acetate-d4**, a deuterated analog of the anticancer agent Abiraterone Acetate. It is intended for researchers, scientists, and professionals involved in drug development who require a reliable internal standard for the quantitative analysis of Abiraterone. This document details available suppliers, technical specifications, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Supplier and Availability Overview

Abiraterone Acetate-d4 is available from a range of specialized chemical suppliers. The following table summarizes key quantitative data from several prominent vendors to facilitate comparison and procurement.

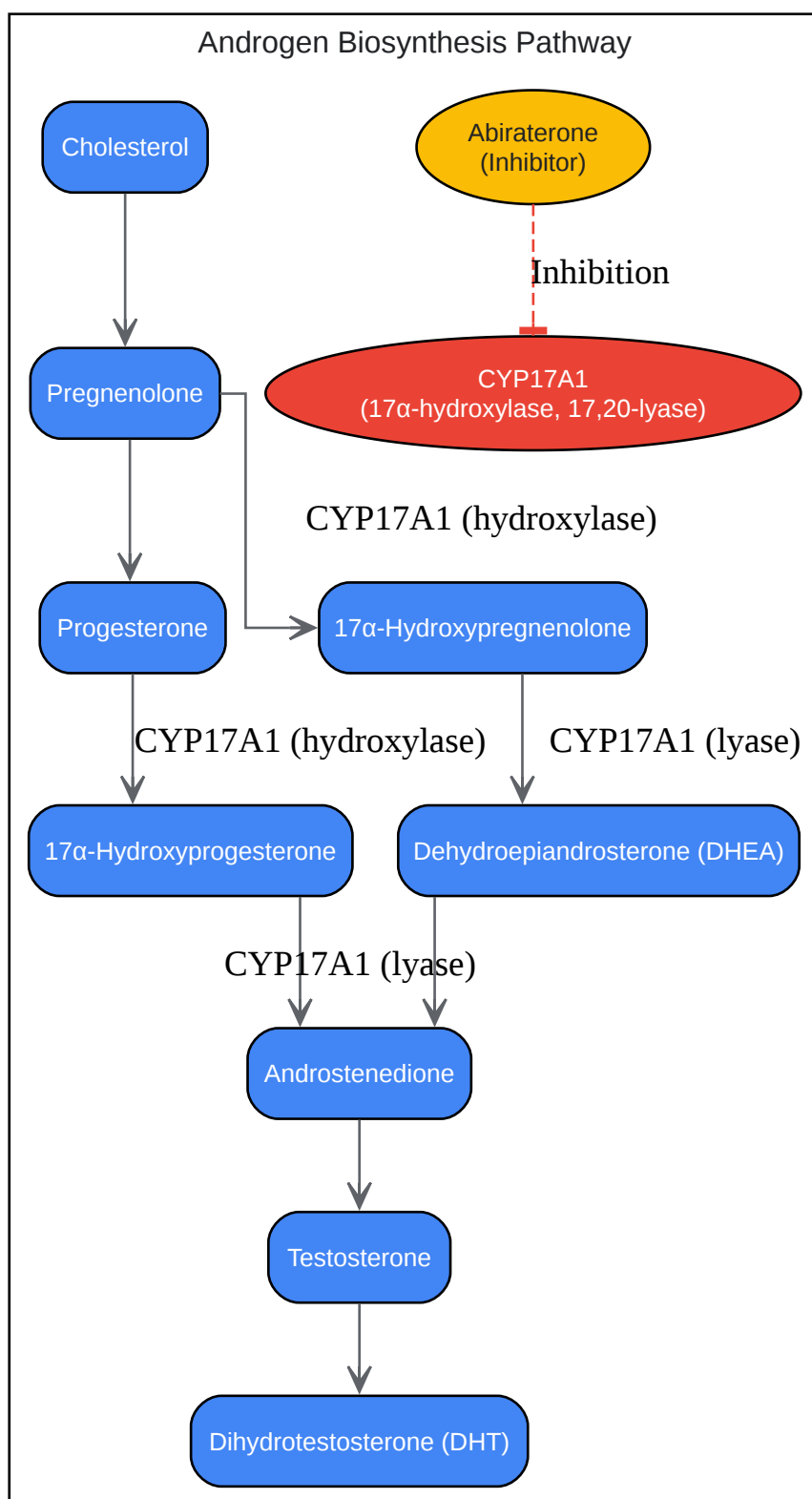
Supplier	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Available Pack Sizes
Clearsynth	154229-18-2 (Unlabeled)	Not Specified	High Quality	Not Specified
Cayman Chemical	2122245-63-8	C ₂₆ H ₂₉ D ₄ NO ₂	≥99% deuterated forms (d ₁ -d ₄)	5 mg
Acanthus Research	154229-18-2	C ₂₆ H ₂₉ D ₄ NO ₂	Not Specified	10 mg
MedChemExpress	2122245-63-8	Not Specified	Not Specified	Inquire for quote
Simson Pharma	2122245-63-8	Not Specified	High Quality	Not Specified
LGC Standards	154229-20-6 (related impurity)	Not Specified	Not Specified	1 mg, 10 mg
Santa Cruz Biotechnology	154229-18-2 (unlabeled)	C ₂₆ H ₂₉ D ₄ NO ₂	Not Specified	Not Specified
Veeprho	2122245-63-8	C ₂₆ H ₂₉ D ₄ NO ₂	Not Specified	Inquire for quote
Sussex Research	N/A	C ₂₄ H ₂₇ D ₄ NO	>95% (HPLC), >95% Isotopic Enrichment	1 mg, 5 mg, 10 mg

Note: Purity, pack sizes, and availability are subject to change. It is recommended to consult the supplier's website for the most current information. Many suppliers provide a Certificate of Analysis upon request, detailing the specific purity of a given batch.

Mechanism of Action of Abiraterone and the Role of CYP17A1

Abiraterone Acetate is a prodrug that is rapidly converted in vivo to its active form, Abiraterone. Abiraterone is a potent and irreversible inhibitor of the enzyme Cytochrome P450 17A1 (CYP17A1).[1] This enzyme is critical in the androgen biosynthesis pathway, catalyzing both 17 α -hydroxylase and 17,20-lyase activities.[2] By inhibiting CYP17A1, Abiraterone effectively

blocks the production of androgens, such as testosterone and dihydrotestosterone (DHT), which are crucial for the growth of prostate cancer cells. The signaling pathway below illustrates the central role of CYP17A1 in steroidogenesis and the point of inhibition by Abiraterone.



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Caption: Androgen biosynthesis pathway highlighting CYP17A1 inhibition by Abiraterone.

Experimental Protocol: Quantification of Abiraterone in Human Plasma using LC-MS/MS

The following protocol provides a detailed methodology for the quantification of Abiraterone in human plasma samples using **Abiraterone Acetate-d4** as an internal standard. This method is adapted from established bioanalytical procedures.[\[3\]](#)[\[4\]](#)

3.1. Materials and Reagents

- Abiraterone analytical standard
- **Abiraterone Acetate-d4** (internal standard)
- Human plasma (EDTA as anticoagulant)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Polypropylene tubes and vials[\[4\]](#)

3.2. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Abiraterone and **Abiraterone Acetate-d4** in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Serially dilute the Abiraterone stock solution with a 50:50 mixture of methanol and water to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the **Abiraterone Acetate-d4** stock solution with acetonitrile to achieve a final concentration of 100 ng/mL.

3.3. Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of human plasma (calibration standards, quality controls, or unknown samples) into a 1.5 mL polypropylene microcentrifuge tube.
- Add 200 μ L of the internal standard working solution (in acetonitrile) to each tube.
- Vortex mix for 30 seconds to precipitate plasma proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean polypropylene autosampler vial for LC-MS/MS analysis.

3.4. LC-MS/MS Instrumentation and Conditions

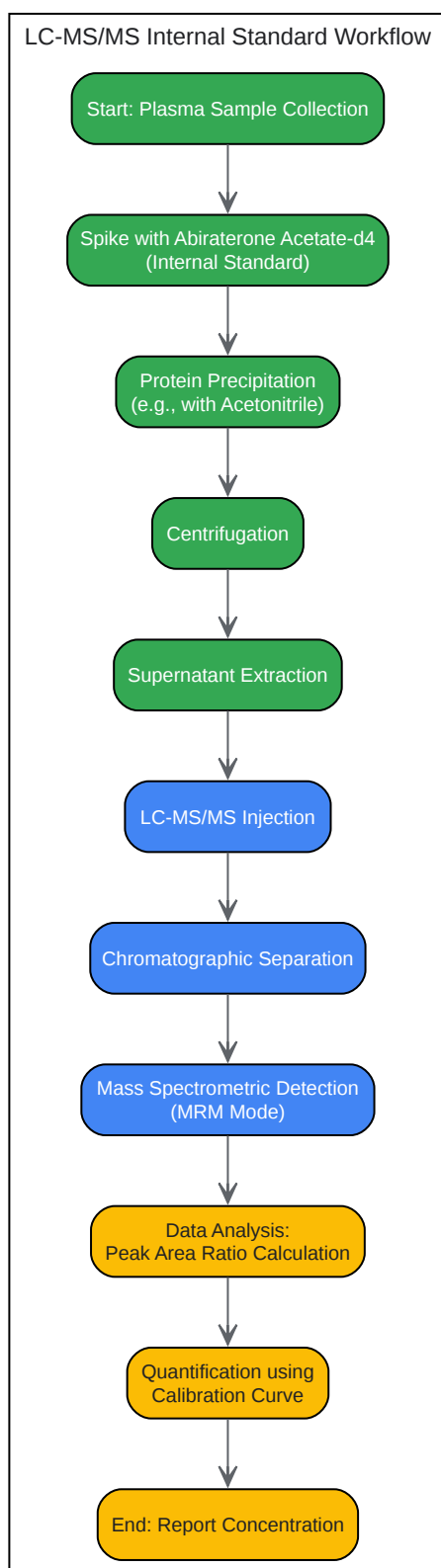
- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate Abiraterone from endogenous plasma components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Abiraterone: m/z 350 \rightarrow 156
 - Abiraterone-d4: m/z 354 \rightarrow 160[3]

3.5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Abiraterone to **Abiraterone Acetate-d4** against the nominal concentration of the calibration standards.
- Perform a linear regression analysis of the calibration curve.
- Determine the concentration of Abiraterone in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the quantification of an analyte in a biological matrix using an internal standard with LC-MS/MS.



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